

A Comprehensive Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 3-Chloro-4-(trifluoromethyl)phenylboronic acid

CAS No.: 847756-88-1

Cat. No.: B1587720

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This guide provides an in-depth analysis of **3-Chloro-4-(trifluoromethyl)phenylboronic acid**, a critical reagent in modern organic synthesis and medicinal chemistry. We will explore its fundamental properties, applications, and the technical considerations necessary for its effective and safe use in a laboratory setting.

Core Chemical and Physical Properties

3-Chloro-4-(trifluoromethyl)phenylboronic acid is a substituted phenylboronic acid that serves as a versatile building block in various chemical transformations, most notably in palladium-catalyzed cross-coupling reactions. A thorough understanding of its properties is paramount for its successful application.

Structural and General Data

Property	Value	Source(s)
CAS Number	847756-88-1	[1][2]
Molecular Formula	C ₇ H ₅ BClF ₃ O ₂	[1][2]
Molecular Weight	224.37 g/mol	[1][3]
IUPAC Name	[3-chloro-4-(trifluoromethyl)phenyl]boronic acid	[4]
Synonyms	3-Chloro-4-(trifluoromethyl)benzeneboronic acid	[4]
InChI Key	OCHKTAGGJMWISO-UHFFFAOYSA-N	[1]
SMILES	<chem>B(C1=CC(=C(C=C1)C(F)(F)F)Cl)(O)O</chem>	[1]
Physical Form	Solid	
Purity	Typically ≥97% or ≥98%	[4]

Physicochemical Properties

While specific experimental data for properties like melting point, boiling point, and solubility are not consistently available across all sources, general characteristics can be inferred from related compounds and supplier information. Boronic acids are typically crystalline solids with moderate to high melting points. Their solubility is often limited in water but better in organic solvents such as methanol, ethanol, and acetone. It is important to note that boronic acids can exist in equilibrium with their corresponding boroxines (anhydrides), particularly upon heating or in aprotic solvents.

Spectroscopic and Analytical Characterization

Definitive identification and purity assessment of **3-Chloro-4-(trifluoromethyl)phenylboronic acid** rely on standard spectroscopic techniques. Researchers should verify the identity of their material against reference data.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are fundamental for confirming the structure. The aromatic protons will exhibit characteristic splitting patterns and chemical shifts influenced by the chloro and trifluoromethyl substituents. ^{11}B NMR and ^{19}F NMR would provide further structural confirmation.
- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the compound. High-resolution mass spectrometry (HRMS) provides the exact mass, confirming the elemental composition.
- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic peaks for O-H stretching of the boronic acid group, C-Cl stretching, C-F stretching of the trifluoromethyl group, and aromatic C-H and C=C vibrations.

Analytical data for this specific compound, including NMR, HPLC, and LC-MS, can often be requested from suppliers.[5]

Applications in Organic Synthesis

The primary utility of **3-Chloro-4-(trifluoromethyl)phenylboronic acid** lies in its role as a coupling partner in the Suzuki-Miyaura reaction, a cornerstone of modern C-C bond formation.

The Suzuki-Miyaura Cross-Coupling Reaction

The Suzuki-Miyaura coupling is a palladium-catalyzed reaction between an organoboron compound (like a boronic acid) and an organohalide or triflate.[6][7][8] This reaction is prized for its mild conditions, tolerance of a wide range of functional groups, and the commercial availability of a vast library of boronic acids.[9]

The trifluoromethyl group is a key pharmacophore in many pharmaceuticals due to its ability to enhance metabolic stability, lipophilicity, and binding affinity. The chloro substituent provides an additional point for further functionalization or can be used to modulate the electronic properties of the molecule.



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Caption: Generalized workflow for a Suzuki-Miyaura cross-coupling reaction.

Step-by-Step Experimental Protocol: Suzuki-Miyaura Coupling

This protocol is a representative example and may require optimization for specific substrates.

- **Reagent Preparation:** In a reaction vessel, combine **3-Chloro-4-(trifluoromethyl)phenylboronic acid** (1.1 equivalents), the aryl halide/triflate (1.0 equivalent), a palladium catalyst such as Pd(PPh₃)₄ (2-5 mol%), and a base like potassium carbonate (2.0 equivalents).
- **Solvent Addition and Degassing:** Add a suitable solvent system, for example, a mixture of toluene and water (4:1). Degas the mixture thoroughly by bubbling nitrogen or argon through it for 15-20 minutes. This is crucial to prevent oxidation of the Pd(0) catalyst.
- **Reaction Execution:** Heat the reaction mixture to a temperature between 80-110 °C under an inert atmosphere.
- **Monitoring:** Monitor the reaction's progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- **Work-up:** After cooling to room temperature, add water and extract the product with an organic solvent like ethyl acetate.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.

- Final Purification: Purify the crude product by flash column chromatography on silica gel or by recrystallization to obtain the pure coupled product.

Safety, Handling, and Storage

Proper handling and storage are essential for ensuring the stability of the reagent and the safety of laboratory personnel.

Hazard Identification and GHS Classification

3-Chloro-4-(trifluoromethyl)phenylboronic acid is classified as a hazardous substance.

- GHS Pictogram: Exclamation mark (GHS07)[10]
- Signal Word: Warning[10]
- Hazard Statements:
 - H315: Causes skin irritation.[10]
 - H319: Causes serious eye irritation.[10]
 - H335: May cause respiratory irritation.[10]

Recommended Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves, and a lab coat.[10][11]
- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[10][11] Avoid contact with skin and eyes.[10]
- First Aid Measures:
 - Skin Contact: Wash off immediately with plenty of soap and water. If skin irritation occurs, seek medical attention.[10][12]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[10]

[12]

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[10]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[10][11]

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[1][10] Storage under an inert atmosphere at 2-8°C is also recommended by some suppliers.[12][13]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[11]

Conclusion

3-Chloro-4-(trifluoromethyl)phenylboronic acid is a valuable and versatile reagent for the synthesis of complex organic molecules, particularly in the pharmaceutical and materials science sectors. Its utility in Suzuki-Miyaura coupling reactions allows for the efficient introduction of the 3-chloro-4-(trifluoromethyl)phenyl moiety. A comprehensive understanding of its chemical properties, reaction protocols, and safety procedures is crucial for its effective and safe application in research and development.

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